Pharmacokinetics of Cyclohexane-Containing Peptidomimetics

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Compound of Interest

Compound Name:	*Tert-butyl 4-(aminomethyl)cyclohexanecarboxylate*
CAS No.:	*215120-70-0*
Cat. No.:	*B12999874*

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Content Type: Comparative Technical Guide Audience: Researchers, Scientists, and Drug Development Professionals

Executive Summary

The incorporation of cyclohexane scaffolds—specifically trans-2-aminocyclohexanecarboxylic acid (ACHC) and cyclohexane-1,2-dicarboxylic acid (CHDA)—into peptidomimetics represents a high-precision strategy to overcome the two primary failures of native peptides: rapid proteolytic degradation and poor membrane permeability.

Unlike standard cyclization (e.g., disulfide bridges) which reduces entropic penalty but leaves the backbone exposed, cyclohexane scaffolds impose a rigid 14-helix secondary structure (in

-peptides) or a locked turn conformation. This "conformational freezing" achieves two pharmacokinetic (PK) objectives:

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- Metabolic Shielding: The rigidified backbone prevents the "induced fit" required by proteases (e.g., trypsin, chymotrypsin) for cleavage, rendering these molecules effectively inert to hydrolysis.
- Hydrophobic Masking: The cyclohexane ring provides a lipophilic face that shields polar backbone amides, correlating with improved Solvent Accessible Surface Area (SASA) metrics for membrane permeability.

This guide objectively compares cyclohexane-containing peptidomimetics against linear and standard cyclic alternatives, supported by experimental data and validated protocols.

Structural Rationale & Mechanism

The pharmacokinetic superiority of cyclohexane-containing peptidomimetics stems from their ability to lock torsion angles (

) into specific ranges that native

-amino acids cannot access without high entropic cost.

The ACHC Scaffold (14-Helix Formation)

The trans-2-aminocyclohexanecarboxylic acid (ACHC) residue is a

-amino acid where the

bond is part of a cyclohexane ring.

- Mechanism: The ring constraints lock the backbone dihedral angles to

  , forcing the peptide into a 14-helix structure (defined by hydrogen bonds between residue

  and

).
- PK Impact: This secondary structure is unrecognizable to most mammalian proteases, which evolved to cleave extended or flexible

  -peptide chains.

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The CHDA Scaffold (Turn Mimicry)

Cyclohexane-1,2-dicarboxylic acid is often used as a template to induce

-turn mimetics in RGD (Arg-Gly-Asp) peptides.

- Mechanism: It acts as a rigid linker that brings the N- and C-termini of a peptide sequence into proximity, enforcing a bioactive turn conformation without the flexibility of a glycine linker.

Comparative Pharmacokinetics: The Data

The following table contrasts the PK performance of cyclohexane-containing scaffolds against linear native peptides and standard head-to-tail cyclic peptides.

Table 1: Comparative Stability and Affinity Data

Feature	**Native Linear Peptide**	**Standard Cyclic Peptide (e.g., Disulfide)**	Cyclohexane-Constrained (ACHC/CHDA)
Proteolytic Stability ( )	Minutes (< 10 min)	Hours (1–4 h)	> 24 Hours / Inert [1] [2]
Metabolic Liability	Rapid hydrolysis by serum proteases	Susceptible to endopeptidases; disulfide reduction	Resistant to Pronase, Trypsin, Chymotrypsin
Receptor Affinity ( )	High (nM) but entropy penalty is high	High (nM)	Very High (Sub-nM) (Pre-organized)
Membrane Permeability	Poor (Polar backbone exposed)	Moderate (Depends on H-bond masking)	Enhanced (Lipophilic shielding)
Renal Clearance	Rapid	Rapid (unless albumin bound)	Rapid (unless functionalized)

Case Study Analysis

A. Endomorphin-2 Analogs (Opioid Receptor)

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A direct comparison of native Endomorphin-2 against an ACHC-modified analog demonstrates the impact of the cyclohexane constraint.

- Native:

  = Variable; rapid degradation in serum.

- ACHC-Analog:

  = 0.55 nM [3].

- PK Outcome: The ACHC analog showed significantly improved metabolic stability due to the inability of peptidases to recognize the

  -peptide bond within the 14-helix structure.

B. Cilengitide (Cyclic RGD) vs. Next-Gen Scaffolds

Cilengitide represents the "Standard Cyclic" benchmark. While it utilizes N-methylation and head-to-tail cyclization:

- Cilengitide PK: Terminal half-life (

) in humans is 3–5 hours [4]. Elimination is primarily renal (77–80% unchanged drug).

- Limitation: Despite stability against proteolysis, it suffers from rapid renal clearance and low oral bioavailability.

- Cyclohexane Improvement: Newer RGD mimetics using diketopiperazine (DKP) or CHDA scaffolds aim to increase lipophilicity to improve oral absorption and extend retention time, though renal clearance remains a challenge for small peptidomimetics.

Experimental Protocols

To validate the PK properties of cyclohexane-containing peptidomimetics, the following self-validating protocols are recommended.

Protocol A: Microsomal Metabolic Stability Assay

Objective: Determine intrinsic clearance (

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) and half-life (

) in the presence of liver microsomes.

- Preparation:
  - Test Compound: 1 µM final concentration (from 10 mM DMSO stock).
  - System: Pooled Liver Microsomes (human/rat) at 0.5 mg/mL protein.
  - Buffer: 100 mM Potassium Phosphate (pH 7.4).
- Initiation:
  - Pre-incubate microsomes and compound for 5 min at 37°C.
  - Initiate reaction by adding NADPH-regenerating system (1 mM NADP+, 5 mM G6P, 1 U/mL G6PDH).
- Sampling:
  - Time points: 0, 5, 15, 30, 60, and 120 minutes.
  - Quench: Add 100 µL sample to 300 µL ice-cold Acetonitrile (containing Internal Standard).
- Analysis:
  - Centrifuge (4000 rpm, 20 min).
  - Analyze supernatant via LC-MS/MS.
  - Calculation: Plot

    vs. time. Slope

    gives

    .

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- Validation Criteria: Reference compound (e.g., Testosterone) must show standard high clearance; Cyclosporin A should show low clearance.

Protocol B: PAMPA (Parallel Artificial Membrane Permeability Assay)

Objective: Assess passive diffusion potential (critical for oral bioavailability).

- Membrane Setup:
  - Use a 96-well MultiScreen-IP filter plate (PVDF).
  - Coat membrane with 5 µL of 1% Lecithin in Dodecane.
- Donor & Acceptor:
  - Donor Well: 300 µL of compound (10 µM) in PBS (pH 7.4).
  - Acceptor Well: 200 µL of PBS (pH 7.4).
- Incubation:
  - Sandwich the plates and incubate at 25°C for 18 hours in a humidity chamber.
- Quantification:
  - Measure concentration in Donor and Acceptor wells via LC-UV or LC-MS.
  - Calculation: Calculate Effective Permeability (

) using the standard PAMPA equation.
  - Success Metric:

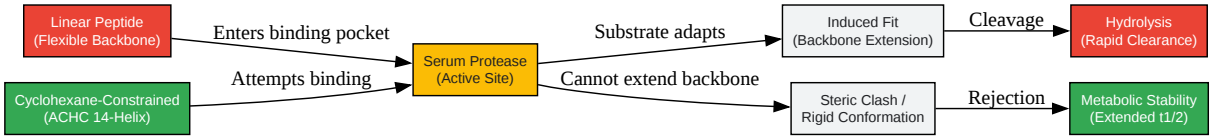
    indicates high permeability potential.

Visualizations

Diagram 1: Mechanism of Proteolytic Resistance

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This diagram illustrates why cyclohexane-constrained peptides resist degradation compared to linear peptides.



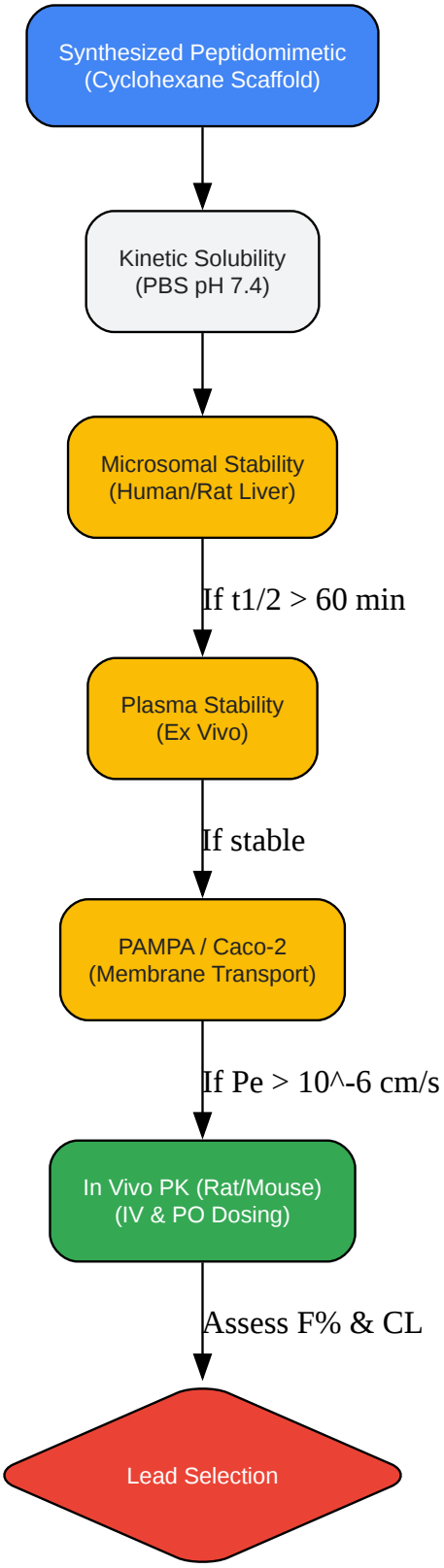
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Caption: Comparative mechanism of proteolytic interaction. Linear peptides adapt to the protease active site (Induced Fit), leading to degradation. Cyclohexane-constrained peptides (ACHC) maintain a rigid secondary structure that sterically clashes with the protease, preventing hydrolysis.

Diagram 2: Pharmacokinetic Evaluation Workflow

A logical flow for assessing the PK of new peptidomimetics.

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Caption: Step-by-step experimental workflow for validating the pharmacokinetic profile of cyclohexane-containing peptidomimetics, moving from in vitro physicochemical assays to in vivo animal models.

References

- The proteolytic stability of 'designed' beta-peptides containing alpha-peptide-bond mimics.PubMed. [Link]
- Structural properties of cyclic peptides containing cis- or trans-2-aminocyclohexane carboxylic acid.Royal Society of Chemistry. [Link]
- Metabolism and Disposition of the av-Integrin ß3/ß5 Receptor Antagonist Cilengitide.Ovid / Clinical Pharmacology. [Link]
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